

Synthesis protocol for "4-[(4-Ethoxyphenoxy)methyl]benzohydrazide"

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Compound of Interest

Compound Name:	4-[(4-Ethoxyphenoxy)methyl]benzohydrazide
CAS No.:	380170-20-7
Cat. No.:	B449528

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An in-depth guide to the synthesis of **4-[(4-Ethoxyphenoxy)methyl]benzohydrazide**, a molecule of interest for researchers in drug discovery and medicinal chemistry, is presented in this comprehensive application note. This document provides a detailed, step-by-step protocol for its synthesis, grounded in established chemical principles and supported by scientific literature.

Introduction: The Significance of Benzohydrazide Derivatives

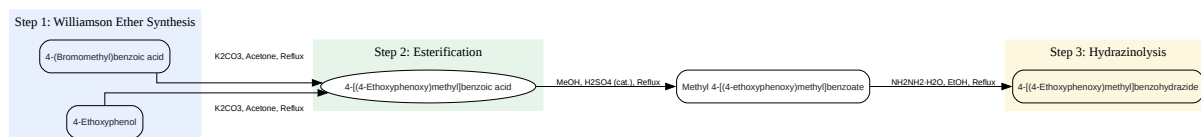
Benzohydrazide and its derivatives are a class of organic compounds that have garnered significant attention in the pharmaceutical and chemical sciences. These compounds serve as crucial precursors in the synthesis of various heterocyclic systems and exhibit a wide range of biological activities.^{[1][2]} The benzohydrazide scaffold is a core structure in several therapeutic agents, demonstrating antibacterial, antifungal, anticancer, anti-inflammatory, and antioxidant properties.^[3] The derivatization of the benzohydrazide moiety allows for the fine-tuning of its physicochemical properties, making it a versatile scaffold in the design of novel bioactive

molecules.[4] Specifically, derivatives of benzohydrazide have been investigated as potential EGFR kinase inhibitors for cancer therapy, highlighting their importance in modern drug development.[5]

The target molecule, **4-[(4-Ethoxyphenoxy)methyl]benzohydrazide**, combines the key benzohydrazide functional group with an ethoxyphenoxy moiety, a structural feature present in various biologically active compounds. This application note details a robust and reproducible multi-step synthesis protocol for this compound, designed for researchers and scientists in the field of organic and medicinal chemistry.

Proposed Synthesis Pathway

The synthesis of **4-[(4-Ethoxyphenoxy)methyl]benzohydrazide** is proposed to proceed through a three-step reaction sequence, starting from readily available starting materials. The pathway involves the formation of an ether linkage, followed by esterification of the carboxylic acid, and finally, hydrazinolysis to yield the target benzohydrazide.



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Caption: Proposed three-step synthesis pathway for **4-[(4-Ethoxyphenoxy)methyl]benzohydrazide**.

Part 1: Synthesis of the Intermediate - Methyl 4-[(4-ethoxyphenoxy)methyl]benzoate

This part of the protocol details the synthesis of the key ester intermediate, Methyl 4-[(4-ethoxyphenoxy)methyl]benzoate, which will be used in the final step to produce the target benzohydrazide.

Step 1A: Synthesis of 4-[(4-Ethoxyphenoxy)methyl]benzoic acid

The first step involves a Williamson ether synthesis to couple 4-ethoxyphenol with 4-(bromomethyl)benzoic acid. This reaction forms the ether linkage that is central to the target molecule's structure.

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Quantity	Moles
4-(Bromomethyl)benzoic acid	215.04	10.75 g	0.05
4-Ethoxyphenol	138.16	6.91 g	0.05
Potassium Carbonate (K ₂ CO ₃)	138.21	13.82 g	0.10
Acetone	-	250 mL	-
3M Hydrochloric Acid (HCl)	-	As needed	-
Dichloromethane (CH ₂ Cl ₂)	-	200 mL	-
Anhydrous Sodium Sulfate (Na ₂ SO ₄)	-	-	-

Protocol:

- To a 500 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-(bromomethyl)benzoic acid (10.75 g, 0.05 mol), 4-ethoxyphenol (6.91 g, 0.05 mol), and

potassium carbonate (13.82 g, 0.10 mol) in 250 mL of acetone.

- Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Filter the solid potassium salts and wash with a small amount of acetone.
- Evaporate the acetone from the filtrate under reduced pressure to obtain a crude solid.
- Dissolve the crude solid in water (150 mL) and acidify with 3M HCl to a pH of approximately 1-2.
- Extract the precipitated product with dichloromethane (2 x 100 mL).^[6]
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the crude 4-[(4-ethoxyphenoxy)methyl]benzoic acid. The product can be further purified by recrystallization from a suitable solvent system like ethanol/water.

Step 1B: Esterification to Methyl 4-[(4-ethoxyphenoxy)methyl]benzoate

The synthesized carboxylic acid is then converted to its methyl ester via Fischer-Speier esterification. This step is crucial as the ester is more reactive towards hydrazinolysis in the final step.

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Quantity	Moles
4-[(4-ethoxyphenoxy)methyl]benzoic acid	272.29	13.61 g	0.05
Methanol (MeOH)	32.04	150 mL	-
Concentrated Sulfuric Acid (H ₂ SO ₄)	98.08	2 mL	-
Saturated Sodium Bicarbonate (NaHCO ₃) solution	-	100 mL	-
Brine	-	50 mL	-
Ethyl Acetate	-	150 mL	-
Anhydrous Magnesium Sulfate (MgSO ₄)	-	-	-

Protocol:

- In a 250 mL round-bottom flask, dissolve 4-[(4-ethoxyphenoxy)methyl]benzoic acid (13.61 g, 0.05 mol) in methanol (150 mL).
- Carefully add concentrated sulfuric acid (2 mL) to the solution while stirring. The addition of a strong acid catalyst is necessary to facilitate the esterification.^[7]
- Heat the mixture to reflux for 4-6 hours. Monitor the reaction progress using TLC.
- After completion, cool the reaction mixture to room temperature and remove the excess methanol under reduced pressure.
- Dissolve the residue in ethyl acetate (150 mL) and wash with saturated sodium bicarbonate solution (2 x 50 mL) to neutralize the excess acid, followed by a wash with brine (50 mL).

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude methyl 4-[(4-ethoxyphenoxy)methyl]benzoate.
- The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., hexane:ethyl acetate).

Part 2: Synthesis of 4-[(4-Ethoxyphenoxy)methyl]benzohydrazide

The final step of the synthesis involves the conversion of the methyl ester to the desired benzohydrazide via hydrazinolysis.



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Caption: Experimental workflow for the hydrazinolysis step.

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Quantity	Moles
Methyl 4-[(4-ethoxyphenoxy)methyl]benzoate	286.32	11.45 g	0.04
Hydrazine Hydrate (NH ₂ NH ₂ ·H ₂ O)	50.06	10 mL	~0.20
Ethanol (95%)	-	100 mL	-

Protocol:

- In a 250 mL round-bottom flask fitted with a reflux condenser, dissolve methyl 4-[(4-ethoxyphenoxy)methyl]benzoate (11.45 g, 0.04 mol) in ethanol (100 mL).

- To this solution, add hydrazine hydrate (10 mL, ~0.20 mol). The use of an excess of hydrazine hydrate helps to drive the reaction to completion.
- Heat the reaction mixture to reflux for 6-8 hours. The formation of the benzohydrazide is often accompanied by the precipitation of the product from the reaction mixture.[8][9]
- After the reflux period, allow the mixture to cool to room temperature.
- The precipitated solid is collected by vacuum filtration.
- Wash the collected solid with a small amount of cold ethanol to remove any unreacted starting materials and impurities.
- Dry the product under vacuum to obtain pure **4-[(4-ethoxyphenoxy)methyl]benzohydrazide**.

Characterization and Validation

The structure and purity of the synthesized compounds should be confirmed using standard analytical techniques.

- Thin Layer Chromatography (TLC): To monitor the progress of the reactions and assess the purity of the products.
- Melting Point: To determine the purity of the solid products.
- Spectroscopic Methods:
 - ^1H NMR and ^{13}C NMR: To confirm the chemical structure of the intermediates and the final product.
 - FT-IR: To identify the characteristic functional groups (e.g., C=O of the ester and amide, N-H of the hydrazide).
 - Mass Spectrometry: To determine the molecular weight of the synthesized compounds.

Troubleshooting

Problem	Possible Cause	Solution
Step 1A: Low yield of carboxylic acid	Incomplete reaction or side reactions.	Ensure anhydrous conditions. Increase reaction time or temperature. Check the quality of reagents.
Step 1B: Incomplete esterification	Insufficient catalyst or reaction time.	Increase the amount of sulfuric acid slightly. Extend the reflux time.
Step 2: Low yield of benzohydrazide	Incomplete reaction.	Increase the amount of hydrazine hydrate and/or the reflux time.
Product is impure	Incomplete reaction or side products.	Purify the product by recrystallization or column chromatography.

Conclusion

This application note provides a detailed and logical protocol for the synthesis of **4-[(4-ethoxyphenoxy)methyl]benzohydrazide**. By following these procedures, researchers can reliably produce this compound for further investigation into its potential biological activities. The synthesis is based on well-established organic reactions, ensuring a high degree of success for scientists with a foundational knowledge of synthetic organic chemistry.

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